

A Comparative Guide to the Uncertainty Analysis of Xenon-135 Nuclear Data

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Compound of Interest

Compound Name: Xenon-135

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This guide provides an objective comparison of **Xenon-135** (Xe-135) nuclear data from prominent evaluated nuclear data libraries: ENDF/B-VIII.0, JEFF-3.3, and JENDL-4.0. Understanding the uncertainties associated with this critical isotope is paramount for accurate reactor physics calculations, safety analysis, and various applications in nuclear science and technology. This document summarizes key quantitative data, details the methodologies for uncertainty analysis, and visualizes the complex relationships involved.

Data Presentation: A Comparative Overview of Xe-135 Nuclear Data

The following tables present a comparison of key nuclear data parameters for **Xenon-135** across different evaluated libraries. These parameters are fundamental to reactor design and operation, and their associated uncertainties directly impact the reliability of simulation results.

Table 1: Thermal Neutron Capture Cross-Section of **Xenon-135** (at 0.0253 eV)

Evaluated Library	Cross-Section (barns)	Uncertainty (%)
ENDF/B-VIII.0	2.65 x 10 ⁶	Data not explicitly found in searches
JEFF-3.3	2.65 x 10 ⁶	Data not explicitly found in searches
JENDL-4.0	2.778 x 10 ⁶ [1]	Not explicitly specified in the provided data

Table 2: Cumulative Fission Yields and Uncertainties for **Xenon-135**

Fissioning System	Evaluated Library	Cumulative Fission Yield (%)	Uncertainty (%)
U-235 (Thermal)	ENDF/B-VIII.0	6.523	0.726
JEFF-3.3	6.531	Not explicitly specified	
JENDL-4.0	6.523	0.726	
Pu-239 (Thermal)	ENDF/B-VIII.0	7.605	1.000
JEFF-3.3	7.599	Not explicitly specified	
JENDL-4.0	7.605	1.000	
U-235 (Fast)	JENDL-4.0	6.579	1.031
Pu-239 (Fast)	JENDL-4.0	7.539	3.158

Note: Fission yield data for ENDF/B-VIII.0 and JENDL-4.0 are from the compilation by P. Jansson (2021)[\[2\]](#) and the JENDL-4.0 data file[\[3\]](#). Uncertainty for JEFF-3.3 was not explicitly available in the searched documents.

Experimental Protocols: Methodologies for Uncertainty Quantification

The determination of uncertainties in nuclear data is a complex process involving both experimental measurements and theoretical model calculations. The methodologies employed aim to provide a realistic estimation of the confidence level of the evaluated data.

General Principles of Nuclear Data Evaluation and Uncertainty Quantification

The evaluation of nuclear data, including for **Xenon-135**, relies on a combination of experimental results and nuclear model calculations.^[4] Methodologies such as the Total Monte Carlo (TMC) approach and statistical analysis using Bayesian inference are employed to quantify uncertainties.^{[5][6]}

The TMC method involves the following general steps:

- **Parameterization of Nuclear Models:** A nuclear model code, such as TALYS, is used with a set of input parameters that have associated uncertainties.^[5]
- **Random Sampling:** A large number of random input parameter sets are generated based on their probability distributions.^[5]
- **Model Calculations:** For each parameter set, the nuclear model code calculates the corresponding nuclear data (e.g., cross-sections, fission yields).^[5]
- **Statistical Analysis:** The resulting distribution of the calculated nuclear data is analyzed to determine the mean value and its uncertainty (e.g., standard deviation).^[5]

Bayesian inference provides a framework for updating the knowledge of nuclear data parameters by incorporating new experimental data. The process involves:

- **Prior Distribution:** Defining a prior probability distribution for the nuclear data based on existing knowledge.
- **Likelihood Function:** Constructing a likelihood function that represents the probability of observing the new experimental data given a set of nuclear data parameters.
- **Posterior Distribution:** Combining the prior distribution and the likelihood function using Bayes' theorem to obtain an updated (posterior) probability distribution for the nuclear data.

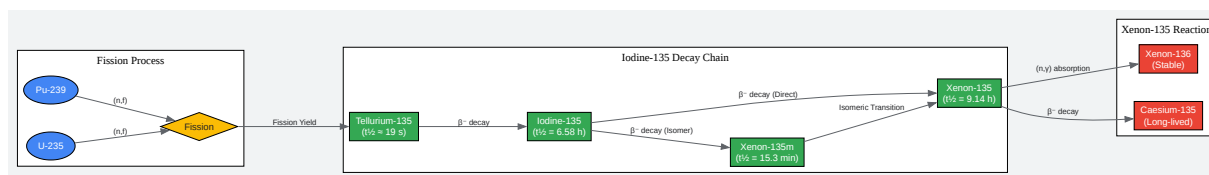
The uncertainty is then derived from this posterior distribution.[6]

Experimental Determination of Fission Yields

Experimental determination of fission yields, a key source of Xe-135, involves irradiating a target of a fissile material (e.g., U-235, Pu-239) with neutrons of a specific energy. After irradiation, the fission products are chemically separated and analyzed using techniques like mass spectrometry or gamma-ray spectroscopy to determine the number of atoms of a specific isotope created per fission event. The uncertainties in these measurements arise from various sources, including the determination of the number of fissions, the efficiency of the detection system, and the half-lives of the fission products.

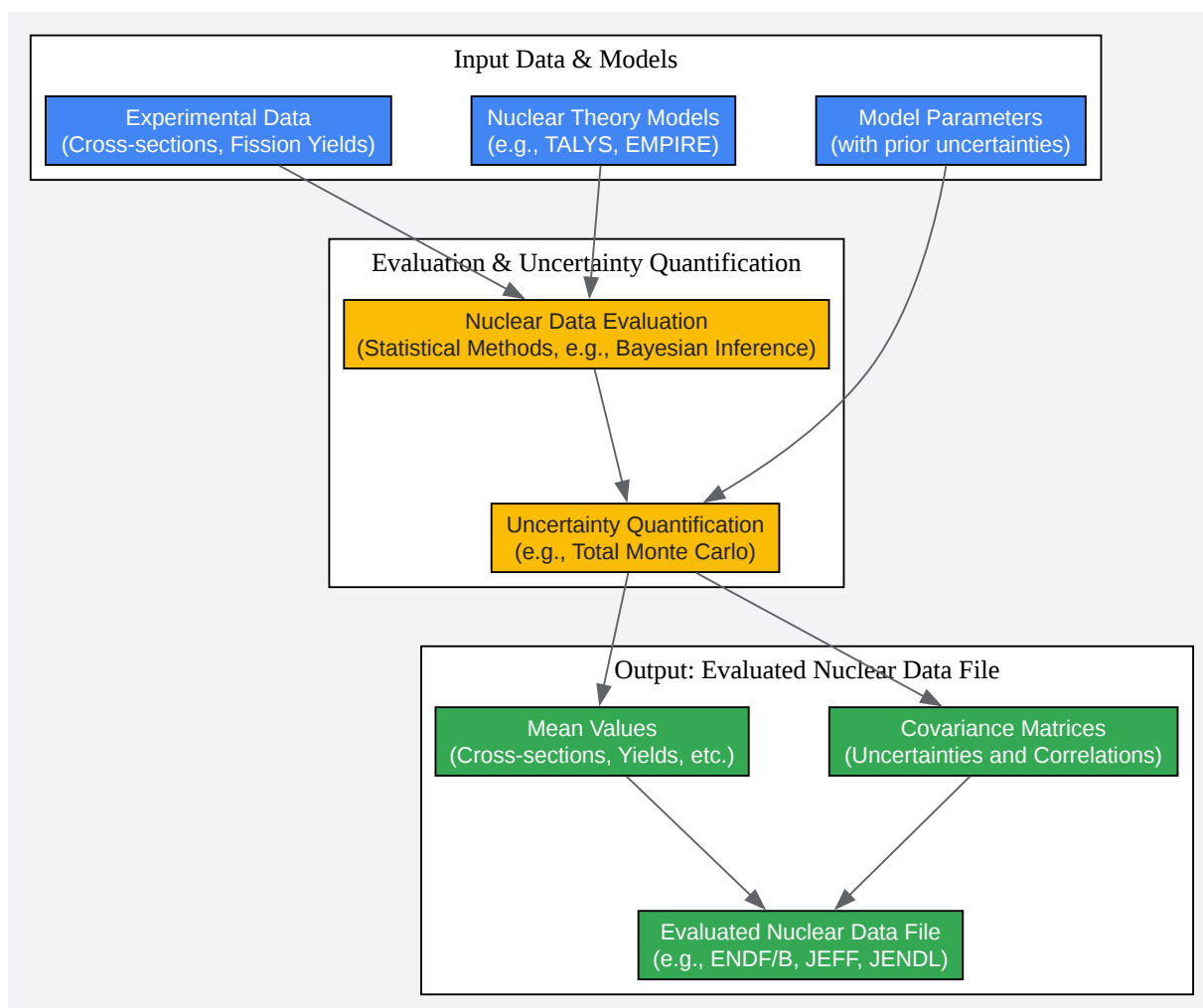
Mandatory Visualization

The following diagrams illustrate the key pathways and processes related to the uncertainty analysis of **Xenon-135** nuclear data.



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Figure 1: Production and decay pathway of **Xenon-135**.



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